

Personal protective equipment for handling 5-(Piperazin-1-yl)benzofuran-2-carboxamide

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Compound of Interest

Compound Name: 5-(Piperazin-1-yl)benzofuran-2-carboxamide

Cat. No.: B143904

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Essential Safety and Handling Guide for 5-(Piperazin-1-yl)benzofuran-2-carboxamide

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **5-(Piperazin-1-yl)benzofuran-2-carboxamide** (CAS: 183288-46-2). The following procedures are designed to ensure the safe handling and disposal of this compound in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

This compound is classified with several hazard statements, necessitating the use of appropriate personal protective equipment. It is crucial to avoid direct contact and inhalation.

Hazard Summary Table

Hazard Statement	Description	Precautionary Statement
H315	Causes skin irritation	P264, P280, P302+P352, P332+P313, P362
H319	Causes serious eye irritation	P280, P305+P351+P338, P337+P313
H335	May cause respiratory irritation	P261, P271, P304+P340, P312, P403+P233
H302	Harmful if swallowed	P264, P270, P301+P312, P330

Recommended Personal Protective Equipment (PPE)

To mitigate the risks associated with handling **5-(Piperazin-1-yl)benzofuran-2-carboxamide**, the following personal protective equipment is mandatory:

- **Eye and Face Protection:** Wear chemical splash-resistant safety glasses or goggles with side protection.[\[1\]](#) A face shield may be appropriate in situations with a higher risk of splashing.[\[1\]](#)
- **Hand Protection:** Chemical-resistant gloves must be worn.[\[1\]](#)[\[2\]](#)[\[3\]](#) Always inspect gloves prior to use and use proper glove removal technique to avoid skin contact.[\[3\]](#)
- **Body Protection:** A laboratory coat is the minimum requirement.[\[1\]](#) For procedures with a higher risk of exposure, consider disposable chemical-resistant coveralls.[\[1\]](#)[\[4\]](#)
- **Respiratory Protection:** Use only in a well-ventilated area.[\[1\]](#)[\[5\]](#)[\[6\]](#) If dust or aerosols are likely to be generated, a NIOSH-approved air-purifying respirator should be used.[\[4\]](#)

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is essential to minimize exposure and ensure a safe working environment.

1. Preparation and Engineering Controls:

- Ensure the work area, such as a chemical fume hood, is clean and operational.

- Verify that an eyewash station and safety shower are readily accessible.
- Handle the compound in a well-ventilated place to avoid the formation of dust and aerosols.
[2][5]

2. Donning PPE:

- Put on all required PPE as outlined in the section above before handling the chemical.

3. Weighing and Transfer:

- If weighing the solid, do so in a fume hood or a ventilated balance enclosure to minimize inhalation of dust.
- Use non-sparking tools for transfers to prevent fire caused by electrostatic discharge.[5]

4. In Case of Exposure:

- Skin Contact: Immediately wash the affected area with plenty of soap and water.[1][2][6] If skin irritation occurs, seek medical advice.[1]
- Eye Contact: Rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[1]
- Inhalation: Move the individual to fresh air and keep them in a position comfortable for breathing.[1][6] Call a poison center or doctor if you feel unwell.[1]
- Ingestion: Rinse mouth and seek medical advice immediately.[3][6]

Disposal Plan: Step-by-Step Waste Management

Proper disposal of **5-(Piperazin-1-yl)benzofuran-2-carboxamide** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- Collect all waste material, including unused product and contaminated disposable PPE, in a designated and properly labeled hazardous waste container.

2. Container Management:

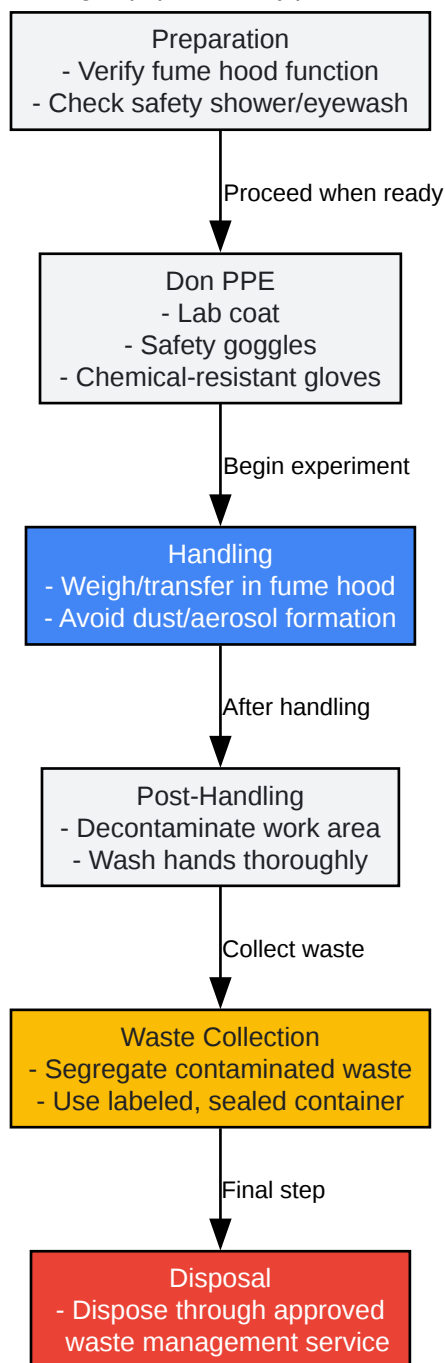
- Keep the waste container tightly closed and store it in a designated, secure area.[1]
- Do not reuse empty containers.[1]

3. Final Disposal:

- Dispose of the contents and the container at an approved waste disposal plant.[\[1\]](#)
- Do not allow the product to enter drains, other waterways, or the soil.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Workflow for Safe Handling and Disposal

Workflow for Handling 5-(Piperazin-1-yl)benzofuran-2-carboxamide

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Caption: Safe handling and disposal workflow.

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